

# Assessing the Impact of Imicyafos on Non-Target Soil Fauna: A Comparative Guide

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## Compound of Interest

Compound Name: *Imicyafos*

Cat. No.: *B1258118*

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This guide provides a comparative assessment of the nematicide **Imicyafos** and its impact on non-target soil fauna, juxtaposed with other commonly used alternatives. The information is intended to aid researchers and professionals in evaluating the ecological footprint of these agricultural inputs. While data on **Imicyafos**'s effects on a broad range of soil invertebrates remains limited in publicly available literature, this guide synthesizes the existing knowledge on its impact on nematode communities and compares it with the more extensively documented effects of other nematicides on various non-target organisms.

## Performance Comparison of Nematicides on Non-Target Soil Fauna

The following tables summarize quantitative data on the toxicity of **Imicyafos** and selected alternative nematicides to key non-target soil organisms. It is important to note the significant data gaps for **Imicyafos** concerning its effects on fauna other than nematodes.

Table 1: Acute Toxicity to Earthworms (*Eisenia fetida*)

| Nematicide  | Chemical Class  | LC50 (mg/kg dry soil)                  | Exposure Duration | Citation(s)         |
|-------------|-----------------|--|-------------------|---------------------|
| Imicyafos   | Organophosphate | Data Not Available                     | -                 | <a href="#">[1]</a> |
| Fosthiazate | Organophosphate | 209                                    | 14 days           |                     |
| Cadusafos   | Organophosphate | Highly Toxic (Specific LC50 not found) | -                 |                     |
| Oxamyl      | Carbamate       | Data Not Available                     | -                 |                     |

Table 2: Effects on Soil Springtails (Collembola)

| Nematicide  | Chemical Class  | Endpoint | Value (mg/kg soil) | Species | Citation(s) |
|-------------|-----------------|----------|--------------------|---------|-------------|
| Imicyafos   | Organophosphate | -        | Data Not Available | -       |             |
| Fosthiazate | Organophosphate | -        | Data Not Available | -       |             |
| Cadusafos   | Organophosphate | -        | Data Not Available | -       |             |
| Oxamyl      | Carbamate       | -        | Data Not Available | -       |             |

Table 3: Effects on Soil Mites

| Nematicide  | Chemical Class  | Endpoint  | Effect                                  | Species                 | Citation(s) |
|-------------|-----------------|-----------|---|-------------------------|-------------|
| Imicyafos   | Organophosphate | -         | Data Not Available                      | -                       |             |
| Fosthiazate | Organophosphate | -         | Data Not Available                      | -                       |             |
| Cadusafos   | Organophosphate | -         | Data Not Available                      | -                       |             |
| Oxamyl      | Carbamate       | Mortality | >40% reduction at half recommended dose | Various predatory mites |             |

Table 4: Effects on Nematode Communities

| Nematicide  | Effect on Plant-Parasitic Nematodes | Effect on Free-Living Nematodes   | Citation(s) |
|-------------|-------------------------------------|---|-------------|
| Imicyafos   | Significant reduction in density    | No significant effect on overall density; transient alteration of community structure | [2]         |
| Fosthiazate | Effective suppression               | Little impact on density  |             |
| Cadusafos   | Effective suppression               | Not specified   |             |
| Oxamyl      | Effective control                   | Can be toxic to some species  |             |

Table 5: Environmental Fate in Soil

| Nematicide  | Soil Half-Life (t <sub>1/2</sub> ) | Persistence       | Leaching Potential                           | Citation(s) |
|-------------|------------------------------------|-------------------|--|-------------|
| Imicyafos   | Data Not Available                 | -                 | -  |             |
| Fosthiazate | 17.7 - 47 days                     | Low to moderate   | Enhanced in acidic, low organic matter soils | [3][4]      |
| Cadusafos   | ~7 days (in one study)             | Can be persistent | Moderately mobile                            | [5]         |
| Oxamyl      | 4 - 20 days                        | Low               | High potential in vulnerable soils           | [1][6]      |

## Experimental Protocols

Detailed experimental protocols for assessing the toxicity of nematicides to non-target soil fauna are outlined in internationally recognized guidelines. The following provides a synthesized overview of the methodologies typically employed in the studies cited.

### Earthworm Acute Toxicity Test (based on OECD Guideline 207)[7][8][9][10][11]

- **Test Organism:** *Eisenia fetida* (or *Eisenia andrei*). Adult worms with a well-developed clitellum are used.
- **Test Substance Application:** The nematicide is mixed into a standardized artificial soil. For substances applied as a spray, the soil surface is treated.
- **Experimental Design:** A control group and at least five treatment concentrations are set up in replicates. Typically, 10 earthworms are introduced into each test vessel containing the treated soil.
- **Test Conditions:** The test is conducted in the dark at a constant temperature (e.g., 20 ± 2 °C). Soil moisture is maintained throughout the test.

- Duration: 14 days.
- Endpoints:
  - Mortality: Assessed at day 7 and day 14. The Lethal Concentration (LC50) is calculated.
  - Sub-lethal effects: Changes in body weight and behavioral abnormalities (e.g., burrowing activity, coiled appearance) are recorded.

## **Collembola Reproduction Test (based on ISO 11267 / OECD Guideline 232)[12][13][14][15]**

- Test Organism: *Folsomia candida* (or *Folsomia fimetaria*). Age-synchronized juvenile or adult springtails are used.
- Test Substance Application: The test substance is incorporated into a standard artificial soil.
- Experimental Design: A control group and a geometric series of at least five test concentrations are prepared with several replicates. A defined number of collembolans are introduced into each test container.
- Test Conditions: The test is maintained at a constant temperature (e.g.,  $20 \pm 2$  °C) with a specific light/dark cycle (e.g., 16h light/8h dark). Food (e.g., granulated dry yeast) is provided.
- Duration: 28 days.
- Endpoints:
  - Adult Mortality: The number of surviving adult collembolans is counted.
  - Reproduction: The number of juveniles produced is counted. The Effect Concentration (EC50 and EC10) for reproduction is determined.

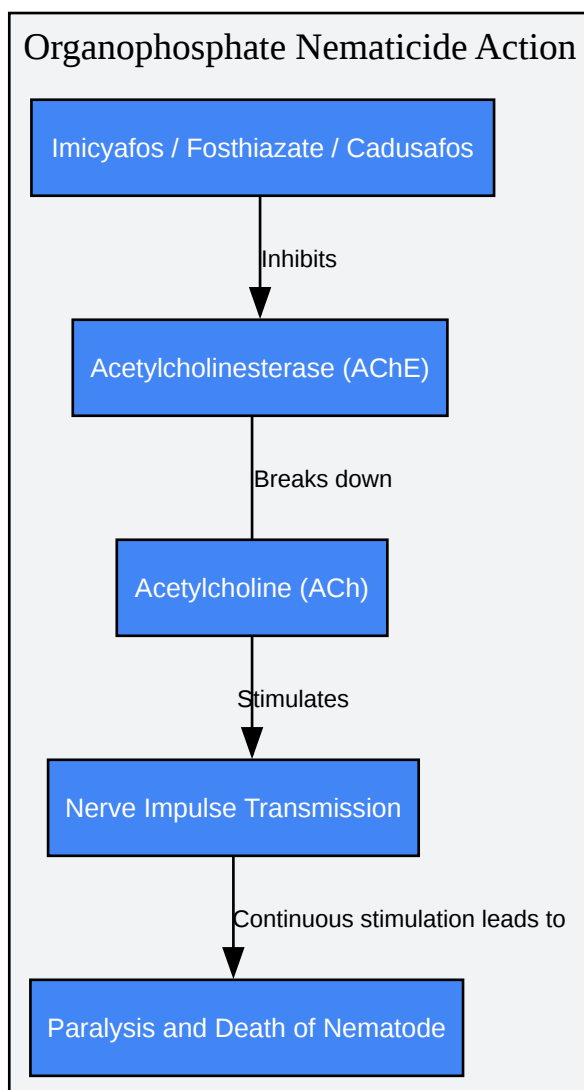
## **Predatory Mite Reproduction Test (based on OECD Guideline 226)[16][17][18][19][20]**

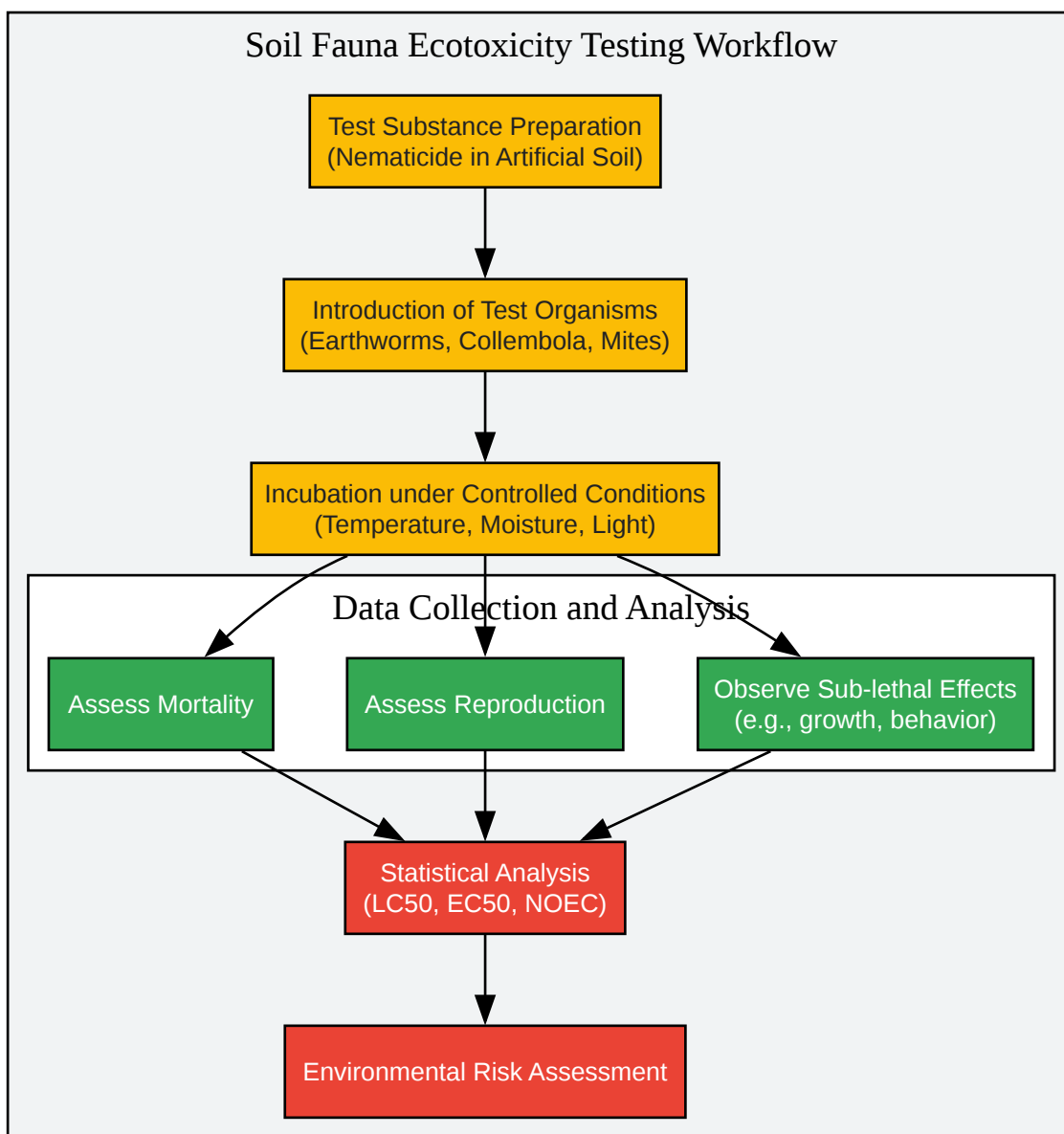
- Test Organism: *Hypoaspis* (*Geolaelaps*) *aculeifer*. Adult female mites are used.

- **Test Substance Application:** The nematicide is mixed into artificial soil.
- **Experimental Design:** The setup includes a control and a minimum of five test concentrations with replicates. A specific number of female mites are introduced into each test vessel.
- **Test Conditions:** The test is conducted at a constant temperature (e.g.,  $20 \pm 2$  °C) and a defined light/dark cycle. Prey organisms (e.g., cheese mites) are provided as a food source.
- **Duration:** 14 days.
- **Endpoints:**
  - **Adult Mortality:** The number of surviving female mites is recorded.
  - **Reproduction:** The number of juvenile mites produced is counted. The EC50 and EC10 for reproductive output are calculated.

## Visualizations

The following diagrams illustrate key conceptual frameworks relevant to the assessment of nematicide impacts on soil ecosystems.





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